

Safety data sheet (SDS) and handling precautions for 5-Hepten-2-one

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Compound of Interest

Compound Name: 5-Hepten-2-one

Cat. No.: B3045438

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An In-depth Technical Guide to the Safe Handling of 5-Hepten-2-one

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is based on available public information. A comprehensive Safety Data Sheet (SDS) for **5-Hepten-2-one** (CAS: 6714-00-7) was not readily available at the time of writing. Much of the detailed safety information has been extrapolated from data on its isomer, **6-Methyl-5-hepten-2-one** (CAS: 110-93-0), and general principles for handling flammable ketones. Users must exercise caution and should consult a certified safety professional before handling this chemical.

Chemical and Physical Properties

5-Hepten-2-one is a ketone with the molecular formula C7H12O. For clarity and comparison, the properties of both **5-Hepten-2-one** and its more well-documented isomer, **6-Methyl-5-hepten-2-one**, are presented below.

Property	5-Hepten-2-one	6-Methyl-5-hepten-2-one
CAS Number	6714-00-7 [1]	110-93-0 [2] [3]
Molecular Formula	C7H12O [1]	C8H14O [2] [3]
Molecular Weight	112.17 g/mol	126.20 g/mol [2]
Appearance	Colorless to light yellow liquid (presumed)	Colorless to light yellow liquid
Boiling Point	50-52 °C @ 12 Torr [1]	73 °C @ 18 mmHg
Density	0.8442 g/cm ³ @ 20 °C [1]	0.855 g/mL at 25 °C
Flash Point	Not available	56 °C (132.8 °F) - closed cup
Water Solubility	Insoluble (presumed)	Insoluble

Hazard Identification and GHS Classification

A specific GHS classification for **5-Hepten-2-one** is not readily available. However, based on the properties of similar ketones and its isomer, it should be treated as a flammable liquid. The following table outlines the presumed and known hazards.

Hazard	5-Hepten-2-one (Presumed)	6-Methyl-5-hepten-2-one (Known)
GHS Pictograms	Flammable liquid (GHS02)	Flammable liquid (GHS02), Harmful to aquatic life
Signal Word	Warning	Warning[2][3]
Hazard Statements	H226: Flammable liquid and vapor	H226: Flammable liquid and vapor, H402: Harmful to aquatic life, H412: Harmful to aquatic life with long lasting effects[4]
Precautionary Statements	P210, P233, P240, P241, P242, P243, P280, P303+P361+P353, P370+P378, P403+P235, P501	P210, P233, P240, P241, P242, P243, P273, P280, P303+P361+P353, P370+P378, P403+P235, P501[3]

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **5-Hepten-2-one**.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wear suitable protective clothing, including gloves and eye/face protection.[1]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[5]
- Use non-sparking tools.[1]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store apart from foodstuff containers.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **5-Hepten-2-one**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be appropriate for larger quantities.[3]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For operations where inhalation exposure is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[6]

First Aid Measures

In case of exposure to **5-Hepten-2-one**, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2] [5]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Vapors may form explosive mixtures with air.[2] Combustion may produce carbon monoxide and carbon dioxide.[2]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas.[3]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Containment and Cleanup: Absorb the spillage with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[5]

Toxicological and Ecological Information

Detailed toxicological and ecological data for **5-Hepten-2-one** is limited. The information for **6-Methyl-5-hepten-2-one** is provided for reference and as a potential indicator of hazards.

Data Point	6-Methyl-5-hepten-2-one
Acute Oral Toxicity (Rat)	LD50: > 3500 mg/kg[5]
Acute Dermal Toxicity (Rabbit)	LD50: > 5000 mg/kg[5]
Ecotoxicity	Harmful to aquatic life.[5] LC50 (fish): 85.7 mg/L (96h); EC50 (daphnia): 129 mg/L (48h); IC50 (algae): 191 mg/L (72h).[3][6]

Visualized Workflows

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